

Essential Safety and Logistical Information for Handling Pentorex

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Compound of Interest

Compound Name: Pentorex
CAS No.: 434-43-5
Cat. No.: B1222034

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and logistical plans for the handling and disposal of **Pentorex** (phenpentetermine), an amphetamine-related compound. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance in a laboratory setting. **Pentorex** is classified as a stimulant of the amphetamine family and should be handled as a potent compound.^{[1][2]}

Personal Protective Equipment (PPE)

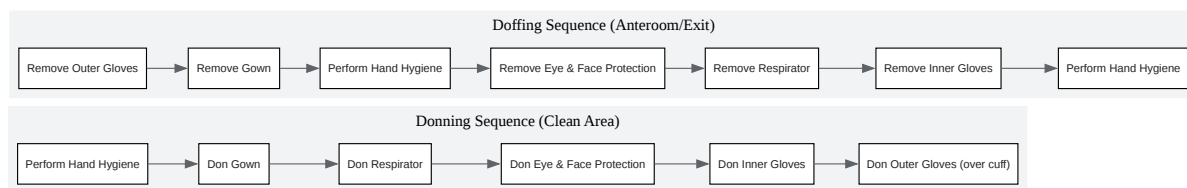
Given its classification as a potent compound, particularly when handled as a powder, a multi-layered PPE approach is mandatory to prevent dermal, ocular, and respiratory exposure. The open handling of potent powders should be avoided; contained systems are recommended.^[3]

Table 1: Recommended Personal Protective Equipment for Handling **Pentorex**

PPE Component	Specification	Purpose
Gloves	Double gloving with powder-free nitrile gloves.	Prevents skin contact and absorption. The outer glove should be removed and disposed of within the containment area.
Gown	Disposable, solid-front gown with long sleeves and tight-fitting cuffs.	Protects skin and personal clothing from contamination.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes or aerosolized particles.
Face Protection	Face shield (in addition to goggles).	Required when there is a significant risk of splashing.
Respiratory Protection	NIOSH-approved N95 or higher-level respirator.	Prevents inhalation of aerosolized Pentorex powder. Necessary when handling the powder outside of a primary engineering control.
Engineering Controls	Ventilated enclosure, fume hood, or glovebox isolator.	Provides primary containment to minimize airborne particles and operator exposure. ^{[1][3]}

Operational Plan: Donning and Doffing of PPE

The following workflow outlines the correct sequence for putting on (donning) and taking off (doffing) PPE to minimize the risk of contamination.



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Figure 1. Procedural workflow for donning and doffing of Personal Protective Equipment.

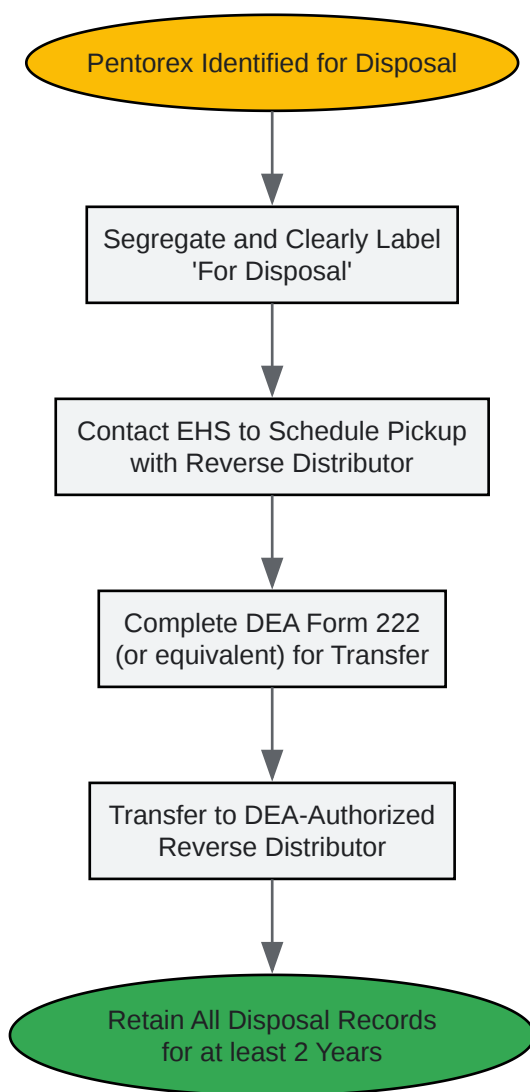
Disposal Plan for Pentorex and Contaminated Materials

As a controlled substance, the disposal of **Pentorex** must be conducted in compliance with all applicable federal and local regulations to prevent diversion.

Step-by-Step Disposal Procedure:

- Segregation and Labeling:
 - Expired, unwanted, or damaged containers of **Pentorex** must be clearly labeled for disposal and segregated from the active stock within a secure storage location.[4]
- Contact a Reverse Distributor:
 - The disposal of controlled substances must be handled by a DEA-authorized "reverse distributor." [2][4][5] Your institution's Environmental Health & Safety (EHS) department can provide a list of approved vendors.[4]
- Documentation (Chain of Custody):

- For Schedule I and II substances, a DEA Form 222 is required for the transfer to the reverse distributor.[2][6] For Schedule III-V substances, an invoice is typically used.[2][5]
- Maintain all disposal records for a minimum of two years.[2][5]
- Disposal of Contaminated Labware:
 - Non-recoverable waste: Empty vials or syringes containing only residual, non-recoverable amounts of **Pentorex** can be disposed of in a biohazard sharps container.[4]
 - Recoverable waste: All labware with recoverable amounts of **Pentorex**, as well as grossly contaminated PPE and cleaning materials, must be collected in designated, sealed hazardous waste bags and disposed of through the reverse distributor.



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Figure 2. Logical flow for the compliant disposal of **Pentorex**.

Quantitative Data

While a specific Occupational Exposure Limit (OEL) for **Pentorex** has not been established, it is prudent to handle it as a highly potent compound, often requiring containment to levels below 1 µg/m³. The following toxicity data for the closely related compound, phentermine, is available.

Table 2: Acute Toxicity Data for Phentermine Hydrochloride

Route of Administration	Species	LD50 Value
Oral	Rat	188 mg/kg
Oral	Mouse	154 mg/kg
Intraperitoneal	Rat	81 mg/kg
Subcutaneous	Mouse	68 mg/kg
Data sourced from a Safety Data Sheet for Phentermine (hydrochloride) (CRM).[7]		

Experimental Protocol: Synthesis of Phentermine Hydrochloride (as a proxy for Pentorex)

The following is a representative protocol for the synthesis of phentermine hydrochloride, a structurally similar compound to **Pentorex**. This protocol is adapted from publicly available synthesis methods and should be performed by qualified personnel using all appropriate safety precautions as outlined above.[8]

Materials:

- Dimethyl benzyl alcohol
- Acetic acid

- Propionitrile (or similar organic solvent)
- Concentrated sulfuric acid
- Inorganic strong base (e.g., NaOH)
- Ether
- Hydrogen chloride gas or hydrochloric acid

Procedure:

- **Acetamide Synthesis:** a. In a reaction flask under an ice-water bath, add acetic acid and the organic solvent. b. Slowly add dimethyl benzyl alcohol dropwise. c. After the addition is complete, add concentrated sulfuric acid dropwise as a catalyst. d. Remove the ice-water bath and allow the reaction to stir at room temperature. Monitor the reaction's progress using an appropriate technique (e.g., TLC). e. Upon completion, quench the reaction by adding water until the solution becomes turbid. f. Neutralize the solution by adding an inorganic strong base to a pH of 6-8, which will precipitate the N-(1,1-dimethyl-phenethyl)acetamide product. g. Isolate the solid product by vacuum filtration and wash with water.
- **Hydrolysis to Free Base:** a. Dissolve the N-(1,1-dimethyl-phenethyl)acetamide in an appropriate organic solvent. b. Add a solid inorganic strong base and heat the mixture to reflux to facilitate hydrolysis. c. After cooling, add water and extract the phentermine free base into an organic layer. d. Dry the organic layer and remove the solvent under reduced pressure to yield the free base as an oil.
- **Salt Formation:** a. Dissolve the phentermine free base oil in ether. b. Under an ice bath, bubble dry hydrogen chloride gas through the solution or add a solution of hydrochloric acid until precipitation of the hydrochloride salt is complete. c. Collect the solid phentermine hydrochloride by vacuum filtration, wash with cold ether, and dry.

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